

Formamide-d1: A Comprehensive Safety and Handling Guide for Research Professionals

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Compound of Interest

Compound Name: Formamide-d1

Cat. No.: B1338169

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This technical guide provides an in-depth overview of the safety, handling, and toxicological properties of **Formamide-d1**. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, ensuring safe laboratory practices and a thorough understanding of the compound's characteristics.

Chemical Identification and Physical Properties

Formamide-d1, also known as deuterioformamide, is the deuterated analog of formamide. It is a colorless liquid with a faint ammonia-like odor. Below is a summary of its key physical and chemical properties.

| Property | Value | Reference |
|-------------------|---------------------|-----------|
| CAS Number | 35692-88-7 | [1][2][3] |
| Molecular Formula | DCONH ₂ | [3] |
| Molecular Weight | 46.05 g/mol | [3] |
| Melting Point | 2-3 °C | [1][2] |
| Boiling Point | 210 °C | [1][2] |
| Flash Point | 154.44 °C | [2] |
| Solubility | Miscible with water | [4][5] |
| Appearance | Colorless liquid | [4] |

Hazard Identification and GHS Classification

Formamide-d1 is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to ensure safe handling.

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Inhalation | 3 | H331: Toxic if inhaled[1][2] |
| Serious Eye Damage | 1 | H318: Causes serious eye damage[1][2] |
| Germ Cell Mutagenicity | 1B | H340: May cause genetic defects[1][2] |
| Reproductive Toxicity | 1B | H360: May damage fertility or the unborn child[1][2] |
| Carcinogenicity | 2 | H351: Suspected of causing cancer[6][7] |
| Specific Target Organ Toxicity (Repeated Exposure) | 2 | H373: May cause damage to organs through prolonged or repeated exposure[6] |

Signal Word: Danger[1][2]

Hazard Pictograms:

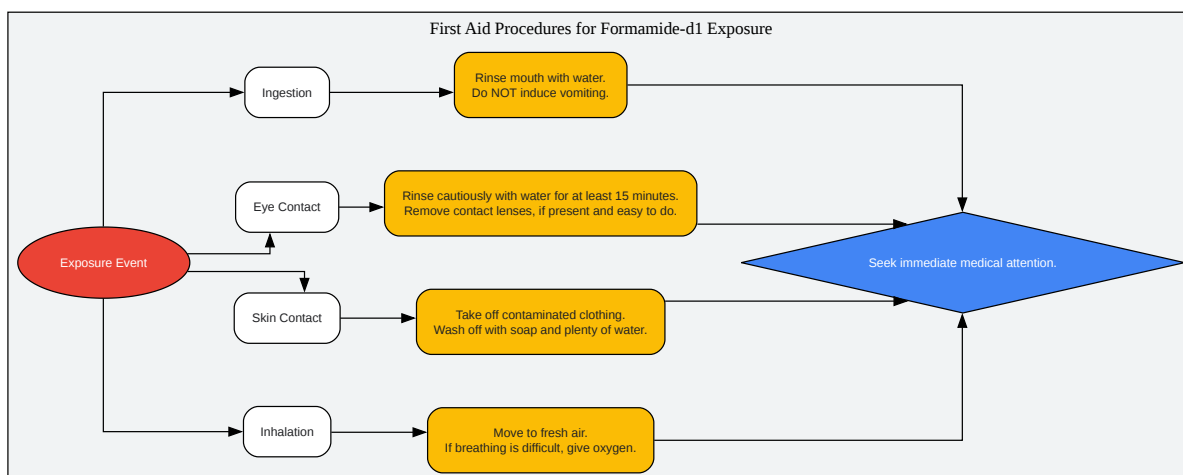
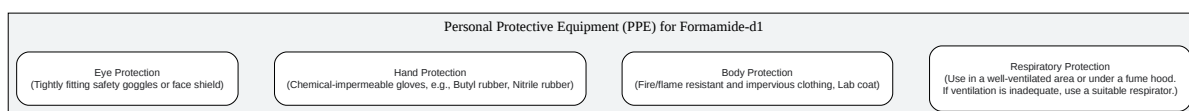
- Skull and crossbones (Acute Toxicity)
- Corrosion (Serious Eye Damage)
- Health hazard (Mutagenicity, Reproductive Toxicity, Carcinogenicity, STOT RE)

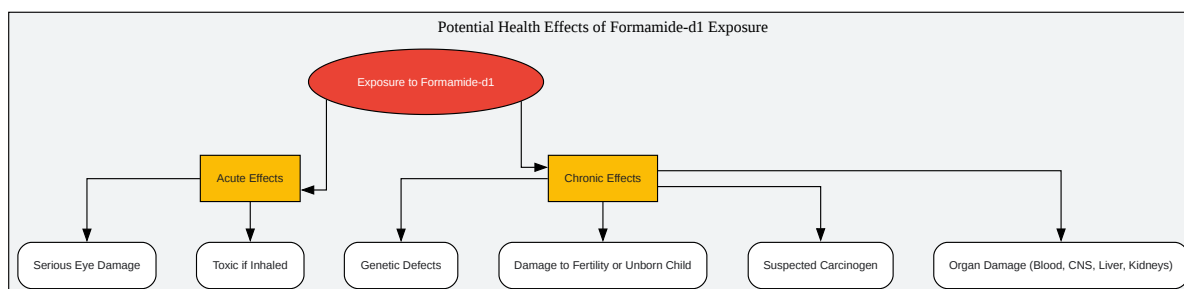
Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is mandatory when working with **Formamide-d1** to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense. The following diagram outlines the required PPE.





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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. FORMAMIDE-1-D1 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 3. cdn isotopes.com [cdn isotopes.com]
- 4. Formamide | HCONH₂ | CID 713 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Formamide - Wikipedia [en.wikipedia.org]
- 6. shop.neofroxx.com [shop.neofroxx.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Formamide-d1: A Comprehensive Safety and Handling Guide for Research Professionals]. BenchChem, [2025]. [Online PDF]. Available at:

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